

2-Fluoropropane Lewis acid complexation borane

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Compound Focus: 2-Fluoropropane

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Properties of Common Boron-Based Lewis Acids

Lewis Acid	Formula	Key Characteristics	Common Applications
Boron Trifluoride [1] [2]	BF_3	Colorless, toxic gas; strong, versatile Lewis acid; moisture-sensitive.	Organic synthesis catalyst, dopant in ion implantation, building block for other boron compounds [1] [2].
Tris(pentafluorophenyl)borane [3] [4]	$\text{B}(\text{C}_6\text{F}_5)_3$	Solid at room temperature; potent yet stable Lewis acid; enhanced air/moisture stability due to bulky, electron-withdrawing groups [3] [4].	Co-catalyst in olefin polymerization, component in Frustrated Lewis Pairs (FLPs) for metal-free hydrogenation, p-type dopant in organic electronics [3] [4].

Quantitative Lewis Acidity Scale for Boranes

The following data, based on a 2021 study, provides a quantitative scale for comparing Lewis acid strength in dichloromethane at 20°C. A higher LA_B value indicates a stronger Lewis acid [5].

Borane Lewis Acid	Lewis Acidity Parameter (LA_B)
B(4-Me ₂ N-C ₆ H ₄) ₃	-6.31
B(4-MeO-C ₆ H ₄) ₃	-4.21
B(2-MeO-C ₆ H ₄) ₃	-3.54
B(4-F-C ₆ H ₄) ₃	-2.13
B(C ₆ H ₅) ₃ (Triphenylborane)	0.00 (Reference)
B(4-CF ₃ -C ₆ H ₄) ₃	1.53
B(3,5-(CF ₃) ₂ C ₆ H ₃) ₃	3.64
B(C ₆ F ₅) ₃	5.17

General Protocol for Lewis Acid-Base Complexation

While **2-fluoropropane** is not applicable, the following is a general methodology for forming and characterizing a Lewis acid-base complex, using the classic example of Boron Trifluoride (BF₃) and Diethyl Ether [1].

1. Objective: To synthesize the BF₃·O(CH₂CH₃)₂ complex (Boron Trifluoride Diethyl Etherate).

2. Principle: The lone pair of electrons on the oxygen atom of diethyl ether (Lewis base) donates into the empty p-orbital of the boron atom in BF₃ (Lewis acid), forming a coordinate covalent bond [6] [1].

3. Required Materials:

- **Lewis Acid:** Boron trifluoride gas (BF₃), typically generated in situ or from a cylinder [1].
- **Lewis Base:** Anhydrous diethyl ether ((C₂H₅)₂O).
- **Equipment:** Schlenk line or glove box for air-free techniques, a two-necked round-bottom flask, a gas bubbler or drying tube, an ice bath, and standard glassware.

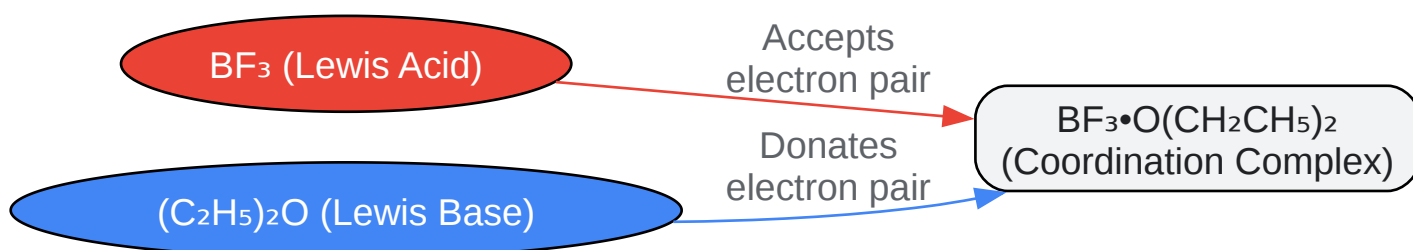
4. Experimental Procedure [1]: 1. **Setup:** Under an inert atmosphere (e.g., nitrogen or argon), place anhydrous diethyl ether in a two-necked flask equipped with a gas inlet tube and a drying tube. Cool the

flask in an ice bath to 0°C. 2. **Complexation:** Slowly bubble BF₃ gas through the chilled diethyl ether. The reaction is exothermic, so maintaining a low temperature is crucial. 3. **Monitoring:** The reaction can be monitored by the uptake of gas. The mixture will typically form a homogeneous liquid. 4. **Completion:** Once gas absorption ceases, stop the BF₃ flow. The resulting liquid is Boron Trifluoride Diethyl Etherate, a widely used liquid source of BF₃.

5. Characterization:

- **NMR Spectroscopy:** ¹⁹F NMR and ¹¹B NMR spectroscopy are powerful tools to confirm complex formation. A significant shift in the chemical shifts for both boron and fluorine nuclei upon complexation is expected compared to free BF₃ [5].
- **ITC (Isothermal Titration Calorimetry):** This technique can be used to determine the equilibrium constant (K_B) and enthalpy (ΔH) of the complexation reaction by measuring the heat change when the Lewis base is titrated into the Lewis acid [5].

The diagram below illustrates the core principle of this Lewis acid-base complexation reaction.



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Alternative Directions for Your Research

Since **2-fluoropropane** is not a viable Lewis acid, your research could explore these promising alternatives:

- **Investigate Established Boron Lewis Acids:** Consider using the compounds listed in the tables above (e.g., B(C₆F₅)₃, BF₃) for your complexation studies, as their reactivity and applications are well-documented [3] [4].
- **Explore Fluorinated Carbon Lewis Acids:** While simple alkyl fluorides are not acidic, recent research has identified a class of Lewis acids based on **triarylcabofluoro cations**, where fluorine is bound to a cationic carbon center. These represent a modern and less explored class of strong, halogen-bonding Lewis acids [5].

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